

T5342126 solubility and vehicle preparation

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Compound of Interest

Compound Name: T5342126

Cat. No.: B10823449

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T5342126 Technical Support Center

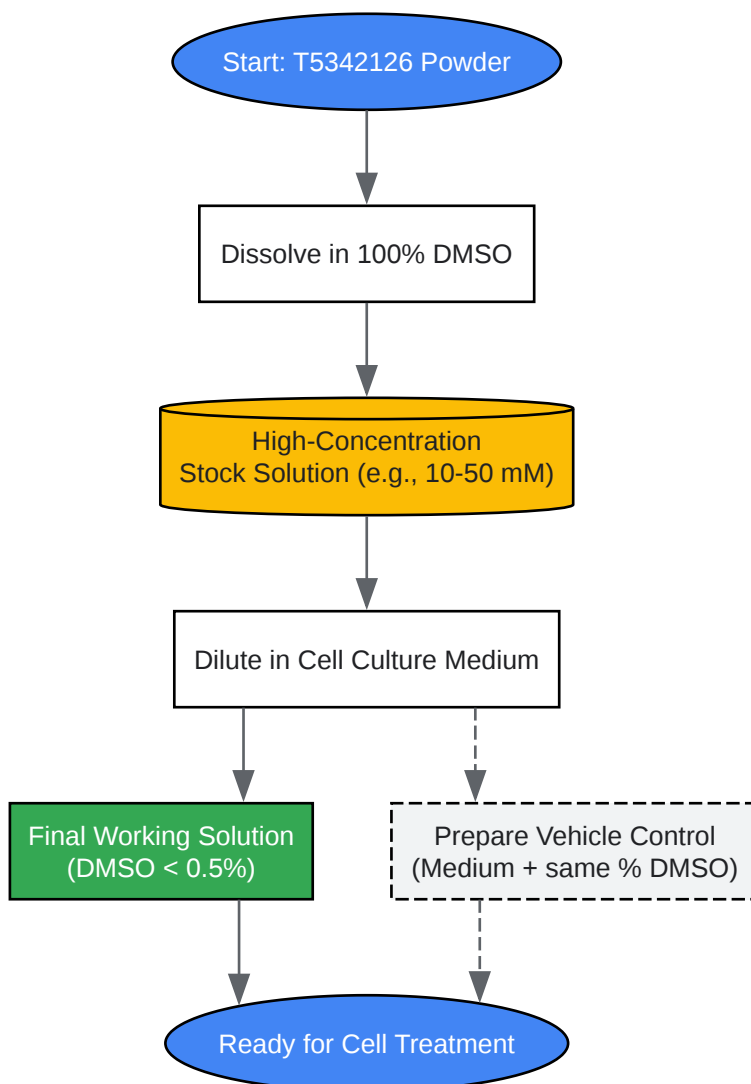
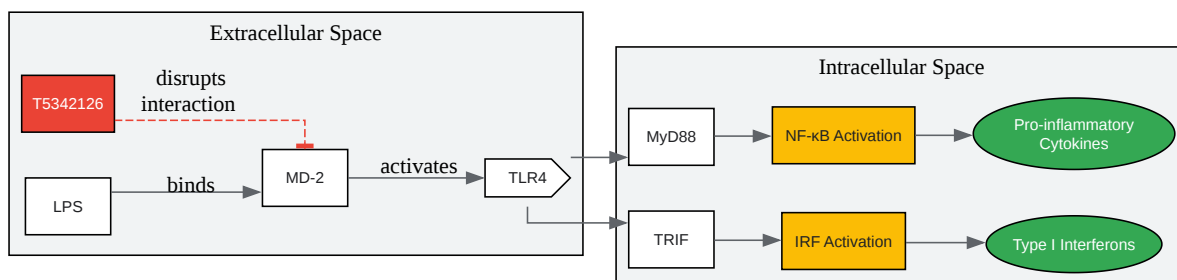
This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and vehicle preparation of **T5342126**, a selective Toll-like Receptor 4 (TLR4) antagonist.

Frequently Asked Questions (FAQs)

Q1: What is **T5342126** and what is its mechanism of action?

A1: **T5342126** is a small molecule inhibitor that acts as a selective antagonist of Toll-like Receptor 4 (TLR4). Its primary mechanism of action is the disruption of the interaction between TLR4 and its co-receptor, Myeloid Differentiation factor 2 (MD-2). This disruption prevents the activation of downstream signaling pathways typically initiated by TLR4 ligands such as lipopolysaccharide (LPS).^[1]

Signaling Pathway of TLR4 Inhibition by **T5342126**



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References

- 1. researchgate.net [researchgate.net]
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